

1-(Bromomethyl)-2-fluoro-4-nitrobenzene safety data sheet (SDS) highlights

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Compound of Interest

Compound Name: 1-(Bromomethyl)-2-fluoro-4-nitrobenzene

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An In-Depth Technical Guide to the Safe Handling of **1-(Bromomethyl)-2-fluoro-4-nitrobenzene**

This guide provides a comprehensive overview of the critical safety data for **1-(Bromomethyl)-2-fluoro-4-nitrobenzene** (CAS No. 454-15-9), a key reagent in synthetic chemistry. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of safety data sheet (SDS) points to offer a framework for risk assessment and safe laboratory practice. The protocols and insights herein are grounded in established chemical safety principles to ensure user protection and experimental integrity.

Core Hazard Profile

1-(Bromomethyl)-2-fluoro-4-nitrobenzene is a hazardous substance that demands rigorous safety precautions. Its primary dangers lie in its corrosivity and toxicity upon contact, inhalation, or ingestion. The Globally Harmonized System (GHS) classification provides a clear and immediate summary of its risks.

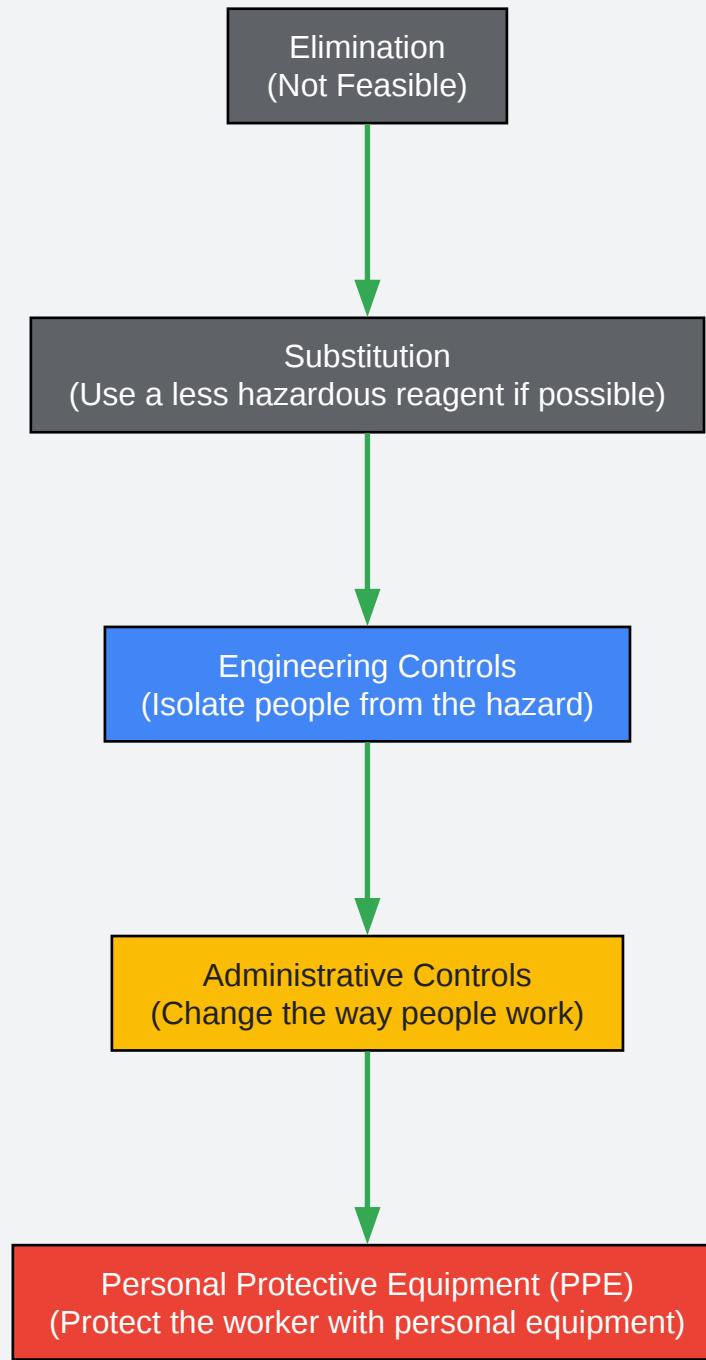
Hazard Category	GHS Classification	Hazard Statement	Signal Word
Acute Toxicity	Acute Tox. 4 (Oral)	H302: Harmful if swallowed.[1]	Danger[2][3]
Acute Tox. 4 (Dermal)		H312: Harmful in contact with skin.[1]	
Acute Tox. 4 (Inhalation)		H332: Harmful if inhaled.[1]	
Skin Corrosion	Skin Corr. 1B	H314: Causes severe skin burns and eye damage.[1][3]	
Respiratory Irritation	STOT SE 3	H335: May cause respiratory irritation.[1]	

The signal word "Danger" combined with the H314 statement indicates that this compound is not merely an irritant but can cause irreversible tissue damage upon contact.[[1](#)][[3](#)] This high level of hazard necessitates the implementation of a stringent safety workflow.

A Proactive Approach to Safety: The Hierarchy of Controls

Effective laboratory safety is not solely reliant on personal protective equipment (PPE). A more robust strategy involves the "Hierarchy of Controls," a framework that prioritizes risk mitigation strategies from most to least effective. This approach is fundamental to designing safe experimental workflows.

Risk Mitigation Workflow for 1-(Bromomethyl)-2-fluoro-4-nitrobenzene



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